

# Melatonin-d7: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Melatonin-d7

Cat. No.: B12419567

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Introduction: **Melatonin-d7**, the deuterated analog of melatonin, serves as a critical internal standard in pharmacokinetic and metabolic studies due to its mass shift, which allows for precise quantification in biological matrices.[1] While its primary application is in analytical research, a thorough understanding of its safety and handling is paramount to ensure the well-being of laboratory personnel. This guide provides a consolidated overview of the available safety data, handling procedures, and analytical methodologies pertaining to **Melatonin-d7**. It is important to note that comprehensive toxicological data specific to **Melatonin-d7** is limited; therefore, much of the safety information is extrapolated from studies on unlabeled melatonin.

## Physicochemical and Toxicological Data

The following tables summarize the key physicochemical properties and available toxicological information for **Melatonin-d7**.

Table 1: Physicochemical Properties of **Melatonin-d7**

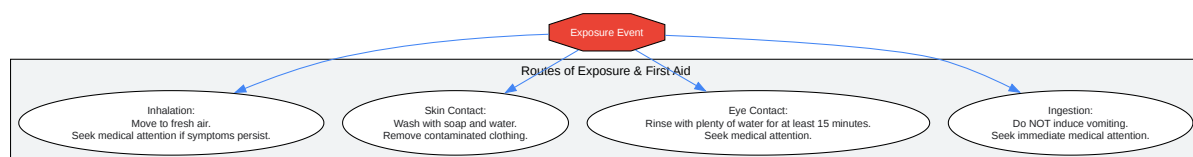
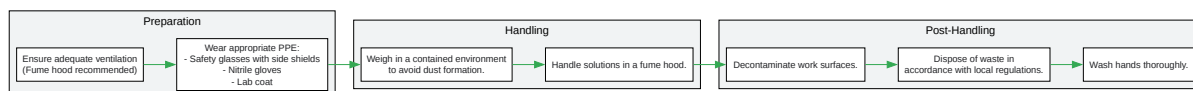
Property	Value	Reference
CAS Number	615251-68-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>9</sub> D <sub>7</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	239.32 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Off-White to Light Beige Solid	<a href="#">[2]</a>
Melting Point	113 - 116 °C	<a href="#">[2]</a>
Solubility	Chloroform (Slightly), Methanol (Slightly)	<a href="#">[2]</a>
Storage Temperature	-20°C	<a href="#">[2]</a>
Stability	Stable under recommended storage conditions.	<a href="#">[2]</a>

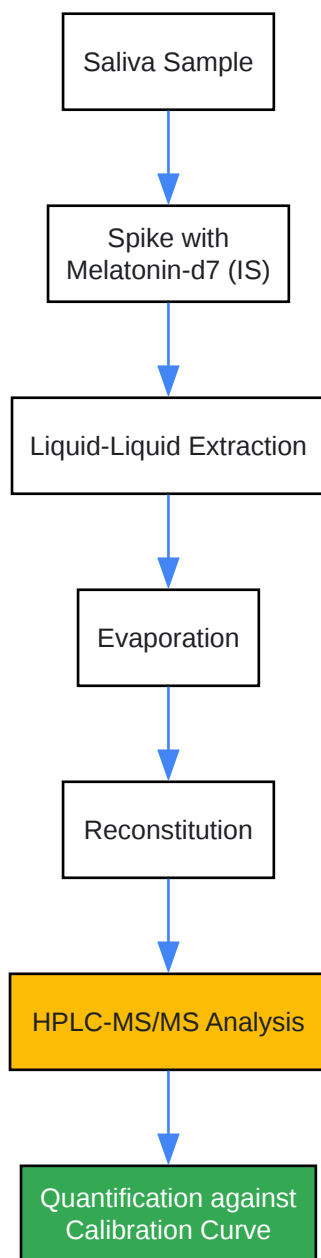
Table 2: Toxicological Profile (Primarily based on Melatonin)

Endpoint	Data	Reference
Acute Toxicity	Data not available for Melatonin-d7. Melatonin generally has low acute toxicity. Overdose symptoms may include drowsiness, headache, dizziness, and nausea.[4][5]	
Routes of Exposure	Inhalation, Ingestion, Skin and Eye Contact	[6]
Hazard Codes	F (Flammable), T (Toxic) - Note: These codes may be supplier-specific and might not be universally applied.	[2]
Risk Statements	11-23/24/25-39/23/24/25 - Note: These statements correspond to the hazard codes and indicate risks of flammability and toxicity.	[2]
Safety Statements	7-16-36/37-45 - Note: These statements provide basic safety precautions.	[2]

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling of **Melatonin-d7** is crucial to minimize exposure risk. The following workflow outlines the recommended procedures and necessary personal protective equipment.





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## References

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